

sensitized austenitic stainless steel PTA SCC

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Compound Focus: Tetrathionic acid

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Fundamentals of PTA-SCC

Q1: What is PTA-SCC and what are the essential conditions for its occurrence?

Polythionic Acid Stress Corrosion Cracking (PTA-SCC) is a form of **intergranular cracking** that affects sensitized austenitic stainless steels and some nickel-based alloys. Failure requires the simultaneous presence of three conditions [1] [2] [3]:

- **A Sensitized Microstructure:** This occurs when the steel is exposed to temperatures between approximately **400°C and 800°C (752°F to 1472°F)**, leading to chromium carbide (M₂₃C₆) precipitation at grain boundaries. This leaves adjacent regions depleted in chromium, making them susceptible to attack [1].
- **Tensile Stress:** This can be either residual stress from welding/fabrication or applied operational stress [1].
- **Corrosive Environment:** The presence of a **sulfide scale** (e.g., iron sulfide) that reacts with **oxygen and moisture** (typically during unit shutdowns) to form polythionic acids (H₂S_xO₆, where x is often 4 for **tetrathionic acid**) [1] [3].

Q2: Which materials and equipment are most susceptible?

The table below summarizes the key susceptible components and materials [1] [2] [3]:

Susceptibility Factor	Details
Common Equipment	Hydroprocessing reactor circuits (reactors, piping, exchangers), fired heater tubes, bellows, Fluid Catalytic Cracking (FCC) unit components (e.g., air rings, cyclones) [1] [2] [3].
Common Materials	Non-stabilized austenitic stainless steels (e.g., 304, 304H). Even stabilized grades (321, 347) and low-carbon grades (304L, 316L) can sensitize after prolonged exposure [1] [2]. Nickel-based alloys like Alloy 800 and 825 can also be susceptible [1].

Prevention & Mitigation Strategies

Q3: How can PTA-SCC be prevented during shutdowns?

The primary goal is to prevent air and moisture from contacting the sulfide scale. The following table compares common methods [1] [2] [3]:

Method	Key Procedure	Important Notes
Alkaline Washing (Neutralization)	Circulate a 2-2.5 wt% soda ash (sodium carbonate) solution under inert atmosphere before air exposure. Soak/circulate for minimum 2 hours, maintaining pH \geq 9 [2].	Use low-chloride water (< 50-1000 ppm max) to avoid Chloride-SCC. Adding sodium nitrate inhibitor (0.4 wt%) is recommended. A thin alkaline film must be maintained on surfaces throughout the shutdown [1] [2].
Inert Gas Purging	Maintain a nitrogen blanket with oxygen levels below 50 ppm [2].	Cost-effective if no internal work is required. Commercial nitrogen can have high oxygen levels, so verification is critical [2].
Dry Air Purging	Circulate dehumidified air, ensuring the equipment metal temperature stays above the dew point by at least 40°F (~4.5°C) [2].	Prevents condensation. Requires careful control of humidity and temperature [2].

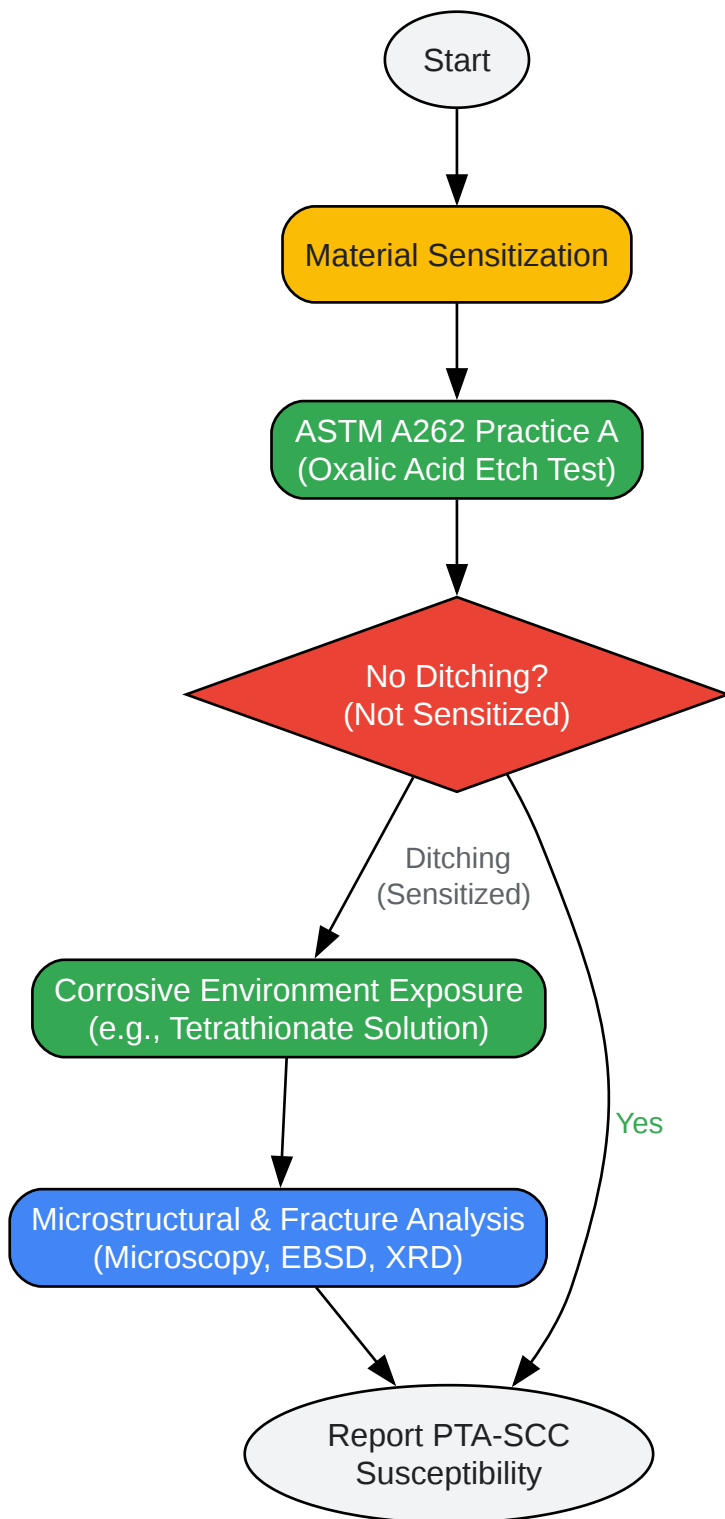
Q4: Are there corrosion-resistant materials that are immune to PTA-SCC?

Yes, proper material selection is a long-term solution. A proprietary version of **Type 347LN (UNS S34751, commercially known as smiLLe)** has been developed with very low carbon content and optimized nitrogen. This alloy has been shown **not to sensitize** even after long-term exposure (e.g., 10,000 hours at 565°C) and is therefore considered immune to PTA-SCC, eliminating the need for neutralization procedures [4].

Experimental Protocols & Analysis

Q5: What are the standard methods for evaluating sensitization and PTA-SCC susceptibility?

The following workflow outlines a typical laboratory methodology for assessing susceptibility and studying cracking mechanisms. This workflow synthesizes procedures from industry standards and research practices [1] [5] [4].



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Experimental Workflow for PTA-SCC Evaluation

Key Experimental Details:

- **Material Sensitization:** Coupons of the test alloy are heated to a target temperature (e.g., **565°C - 675°C**) for a set duration (1 hour to over 10,000 hours) to induce chromium carbide precipitation. This is often done in sealed, nitrogen-purged quartz ampoules to prevent oxidation [4].
- **Sensitization Check (ASTM A262 Practice A):** This is a rapid electrochemical screening test. The sensitized sample is etched in oxalic acid and examined under a microscope. A structure showing "ditching" along the grain boundaries indicates a sensitized microstructure and potential susceptibility to intergranular attack [1] [4].
- **Corrosive Environment Exposure:** A common laboratory method uses a **tetrathionate solution** to simulate the polythionic acid environment. Tests can involve immersing stressed (e.g., U-bend specimens) or unstressed coupons, often under constant load [5] [4].
- **Microstructural & Fracture Analysis:**
 - **Metallography:** A polished cross-section of the sample is examined with an optical microscope. Confirmation of PTA-SCC requires observing a **branched, intergranular crack path**. Grains may fall out during preparation, a tell-tale sign [1].
 - **Advanced Techniques:** As highlighted in the workflow, techniques like **Electron Backscatter Diffraction (EBSD)** and **X-ray Diffraction (XRD)** are used in research to analyze the early stages of SCC. They can measure local strain, dislocation density, and crystal orientation, helping to understand that cracks initiate at grain boundaries with high local deformation (often correlated with a high Schmid factor) [5].
 - **Scanning Electron Microscopy (SEM):** Used to examine the fracture surface. A classic "rock candy" appearance confirms an intergranular fracture, though adherent sulfide scale can sometimes obscure this view [1].

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References

1. Polythionic Acid Stress Corrosion Cracking of Austenitic ... [corrosionpedia.com]
2. Question 20: When is it appropriate to neutralize austenitic ... [afpm.org]
3. Polythionic Acid Stress Corrosion Cracking (PASCC) [inspectioneering.com]
4. Alloy for resistance to polythionic acid stress corrosion ... [sciencedirect.com]
5. Analysis of the early stage of stress corrosion cracking in austenitic ... [colab.ws]

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